

A Comparative Guide to the Synthetic Routes of Benzofuran-3-carbaldehyde

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Compound of Interest

Compound Name: *Benzofuran-3-carbaldehyde*

Cat. No.: *B161172*

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For Researchers, Scientists, and Drug Development Professionals

Benzofuran-3-carbaldehyde is a valuable building block in medicinal chemistry and materials science, prized for its role in the synthesis of a wide array of more complex molecules. A number of synthetic strategies have been developed to produce this key intermediate. This guide provides an objective comparison of the most common and effective methods, supported by experimental data, to assist researchers in selecting the optimal route for their specific needs.

At a Glance: Comparison of Synthetic Methods

Synthetic Method	Starting Material	Key Reagents	Reaction Time	Temperature (°C)	Yield (%)
Vilsmeier-Haack Formylation	Benzofuran	POCl ₃ , DMF	20 hours	100	62
Oxidation of 3-Methylbenzofuran	3-Methylbenzofuran	SeO ₂	24 hours	Reflux	74
Rearrangement of 2-Hydroxychalcone Derivative	2-Hydroxychalcone	p-TsOH, (CF ₃) ₂ CHOH	0.5 hours	Room Temp.	98[1]

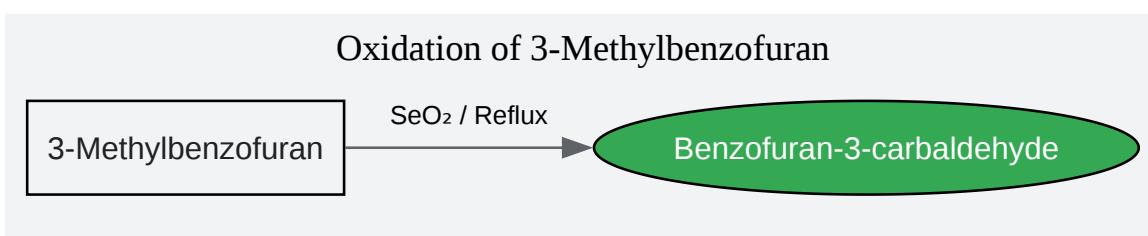
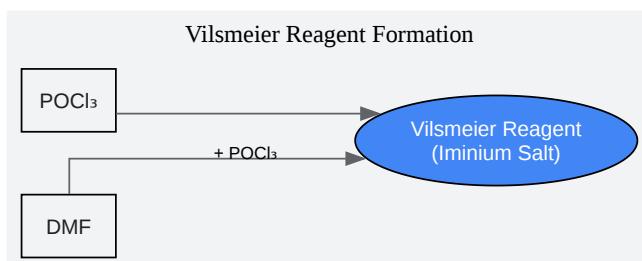
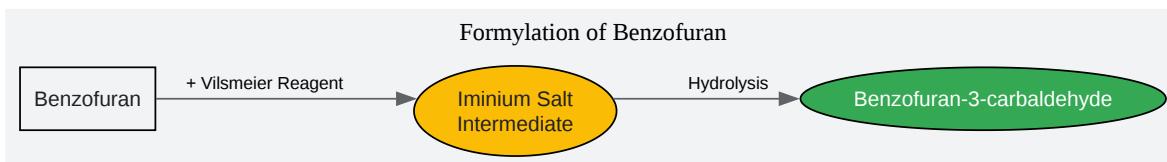
In-Depth Analysis of Synthetic Pathways

This section provides a detailed overview of the primary synthetic routes to **Benzofuran-3-carbaldehyde**, including reaction mechanisms and experimental protocols.

Vilsmeier-Haack Formylation of Benzofuran

The Vilsmeier-Haack reaction is a classic and widely used method for the formylation of electron-rich aromatic and heteroaromatic compounds, such as benzofuran. The reaction introduces a formyl group at the C3 position of the benzofuran ring.

Reaction Pathway:



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References

- 1. Selective synthesis of 3-formylbenzofuran and 3-acylbenzofuran using a chalcone rearrangement strategy - PMC [pmc.ncbi.nlm.nih.gov]
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